An In-depth Technical Guide to 3-Nitrophenyl Acetate

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Compound of Interest		
Compound Name:	*3-Nitrophenyl acetate*	
Cat. No.:	*B1652614*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Nitrophenyl acetate**, including its chemical structure, IUPAC name, physicochemical properties, and detailed experimental protocols for its synthesis and application in enzymatic assays.

Chemical Structure and IUPAC Name

3-Nitrophenyl acetate is an aromatic ester compound. The systematic IUPAC name for this compound is (3-nitrophenyl) acetate.[1] It consists of an acetate group attached to a benzene ring which is substituted with a nitro group at the meta (3-) position.

Caption: Chemical structure of **3-Nitrophenyl acetate**.

Physicochemical Properties

The key quantitative data for **3-Nitrophenyl acetate** are summarized in the table below for easy reference and comparison.

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Property	Value	Reference
IUPAC Name	(3-nitrophenyl) acetate	[1]
CAS Number	1523-06-4	[1]
Molecular Formula	$C_8H_7NO_4$	[1]
Molecular Weight	181.15 g/mol	[1]
Appearance	Crystalline Powder	
Melting Point	56 °C	[2]
Topological Polar Surface Area	72.1 Å²	[1]
XLogP3	1.8	[1]
SMILES	CC(=O)OC1=CC=CC(=C1)--INVALID-LINK--[O-]	[1]
InChIKey	HRMRLUUZPLAPAS-UHFFFAOYSA-N	[1]

Experimental Protocols

Detailed methodologies for the synthesis of **3-Nitrophenyl acetate** and its common application in esterase activity assays are provided below.

This protocol describes the synthesis of **3-Nitrophenyl acetate** by the acetylation of 3-Nitrophenol using acetic anhydride with expansive graphite as a reusable catalyst.[3]

Materials:

- 3-Nitrophenol
- Acetic Anhydride
- Expansive Graphite (catalyst)
- Dichloromethane (CH_2Cl_2)

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- Diethyl ether (Et_2O)
- 5% Hydrochloric acid (HCl)
- 5% Sodium bicarbonate ($NaHCO_3$)
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- In a round-bottom flask, combine 3-Nitrophenol (10 mmol), acetic anhydride (20 mmol, 2 equivalents), expansive graphite (200 mg), and dichloromethane (5 mL).
- Stir the mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion of the reaction (typically within 4 hours), add 10 mL of diethyl ether to the reaction mixture.
- Filter the mixture to remove the expansive graphite catalyst. Wash the catalyst with two 10 mL portions of diethyl ether.
- Combine the filtrates and transfer to a separatory funnel.

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- Wash the organic layer successively with 15 mL of 5% HCl, 15 mL of 5% $NaHCO_3$, and two 10 mL portions of brine.
- Dry the organic layer over anhydrous $MgSO_4$.
- Filter off the drying agent and evaporate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be further purified by column chromatography on silica gel to yield pure **3-Nitrophenyl acetate**.

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Caption: Workflow for the synthesis of **3-Nitrophenyl acetate**.

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This protocol is adapted from the common use of p-Nitrophenyl acetate for measuring esterase activity.[4][5] The hydrolysis of **3-Nitrophenyl acetate** by an esterase releases 3-nitrophenol, which can be monitored spectrophotometrically.

Materials:

- **3-Nitrophenyl acetate** (substrate)
- Phosphate buffer (e.g., 0.1 M, pH 7.0)
- Enzyme solution (e.g., esterase)
- Acetone or other suitable organic solvent to dissolve the substrate
- 96-well microplate or cuvettes
- Spectrophotometer or microplate reader

Procedure:

- Preparation of Substrate Stock Solution: Prepare a stock solution of **3-Nitrophenyl acetate** (e.g., 3 mM) by dissolving the required amount in a small volume of acetone and then diluting with the phosphate buffer to the final volume. Note: This substrate can be unstable in aqueous solutions, so fresh preparation is recommended.[4]
- Preparation of Reaction Mixture: In each well of a microplate or a cuvette, prepare the reaction mixture. A typical reaction mixture (e.g., 200 µL total volume) contains:
  - Phosphate buffer (e.g., 140 µL)
  - Substrate solution (e.g., 50 µL of 3 mM **3-Nitrophenyl acetate**)
- Control: Prepare a "no-enzyme" control by adding buffer instead of the enzyme solution. This is crucial to subtract the rate of spontaneous, non-enzymatic hydrolysis of the substrate.[4]
- Initiation of Reaction: Start the enzymatic reaction by adding the enzyme solution (e.g., 10 µL) to the reaction mixture wells.

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- Measurement: Immediately place the microplate or cuvette in a spectrophotometer set to the appropriate wavelength for 3-nitrophenolate ion (typically around 400-410 nm for the para-isomer's product; the optimal wavelength for 3-nitrophenol under basic conditions should be determined empirically but is expected to be similar).
- Data Acquisition: Record the absorbance at regular intervals (e.g., every 30 or 60 seconds) for a defined period (e.g., 5-10 minutes).
- Calculation of Enzyme Activity: The rate of the reaction is determined from the linear portion of the absorbance vs. time plot. Enzyme activity can be calculated using the Beer-Lambert law ($A = \varepsilon cl$), where 'A' is the absorbance, 'ε' is the molar extinction coefficient of 3-nitrophenol at the specific pH and wavelength, 'c' is the concentration of the product, and 'l' is the path length.

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Caption: Enzymatic hydrolysis of **3-Nitrophenyl acetate**.

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